

Application Notes and Protocols for the Preparation of Thiamphenicol Glycinate Stock Solution

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Compound of Interest

Compound Name: *Thiamphenicol Glycinate*

Cat. No.: *B1213343*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Thiamphenicol glycinate** is a water-soluble prodrug of the broad-spectrum antibiotic, Thiamphenicol.[1] In research settings, it is often supplied as **Thiamphenicol glycinate** hydrochloride.[2][3] Upon administration, it is rapidly hydrolyzed by tissue esterases to release the active form, Thiamphenicol, which inhibits bacterial protein synthesis by binding to the 50S ribosomal subunit.[1][3][4] This document provides detailed protocols for the preparation, storage, and handling of **Thiamphenicol glycinate** stock solutions for research applications.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of both the prodrug and the active compound is essential for accurate stock solution preparation.

Property	Thiamphenicol Glycinate Hydrochloride	Thiamphenicol (Active Compound)
Molecular Weight	449.7 g/mol [5][6]	356.2 g/mol [7][8]
Molecular Formula	C ₁₄ H ₁₈ Cl ₂ N ₂ O ₆ S·HCl[2][3]	C ₁₂ H ₁₅ Cl ₂ NO ₅ S[7][8]
CAS Number	2611-61-2[2][3]	15318-45-3[7]
Appearance	Crystalline solid[7]	Crystalline solid[7]
Purity	≥98%[2]	≥98%[7]

Solubility Data

The choice of solvent is critical and depends on the specific experimental design (e.g., in vitro or in vivo studies).

Compound	Solvent	Solubility	Notes
Thiamphenicol Glycinate HCl	Water	Soluble[3]	The hydrochloride form enhances water solubility.[3]
DMSO / PEG300 / Tween-80 / Saline (10:40:5:45)	≥ 2.08 mg/mL (4.62 mM)[6]	A common vehicle for in vivo studies. The solution should be clear.[6]	
DMSO / Corn Oil (10:90)	≥ 2.08 mg/mL (4.62 mM)[6]	Another option for in vivo administration.[6]	
Thiamphenicol	DMSO	~30 mg/mL[7]	For high-concentration stock solutions.
Dimethylformamide (DMF)	~30 mg/mL[7]	An alternative organic solvent for high-concentration stocks.	
Ethanol	~0.2 mg/mL (200 µg/mL)[7]	Lower solubility compared to DMSO or DMF.	
DMSO:PBS (pH 7.2) (1:1)	~0.5 mg/mL[7]	For preparing working solutions in aqueous buffers, first dissolve in DMSO. Aqueous solutions should not be stored for more than one day.[7]	

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps for preparing a 10 mg/mL stock solution of **Thiamphenicol glycinate** hydrochloride in Dimethyl Sulfoxide (DMSO).

Materials:

- **Thiamphenicol glycinate** hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes (e.g., 1.5 mL, 15 mL, or 50 mL)
- Calibrated analytical balance
- Vortex mixer
- Sterile syringe filters (0.22 µm)
- Sterile syringes
- Laminar flow hood or biosafety cabinet

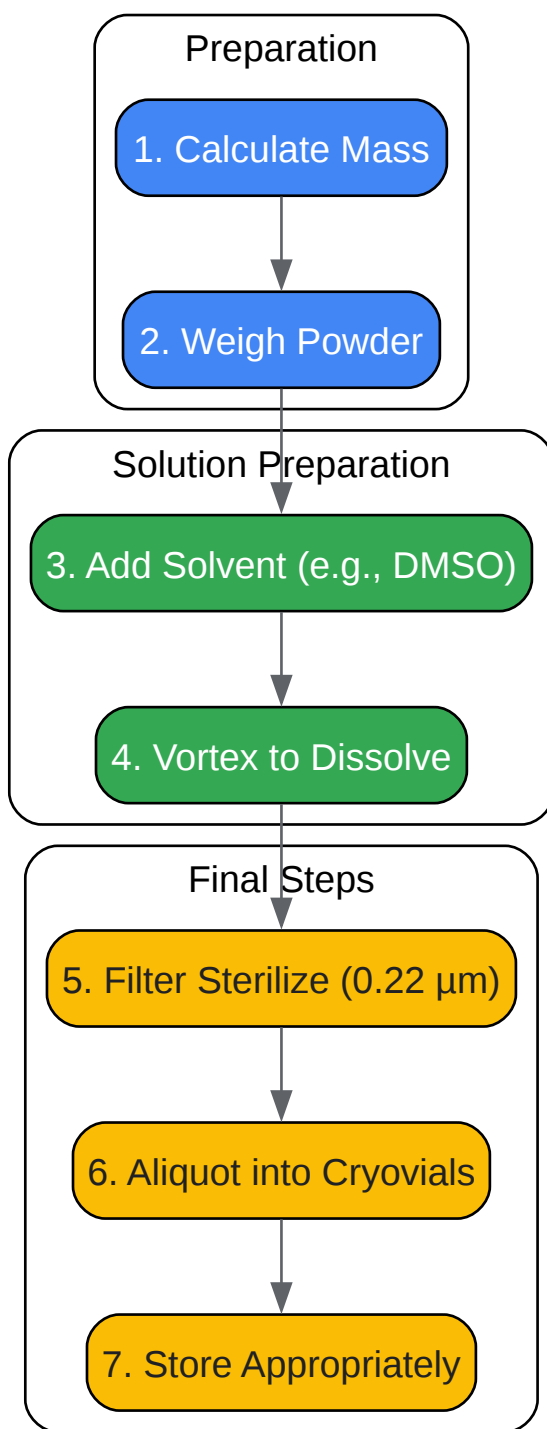
Safety Precautions:

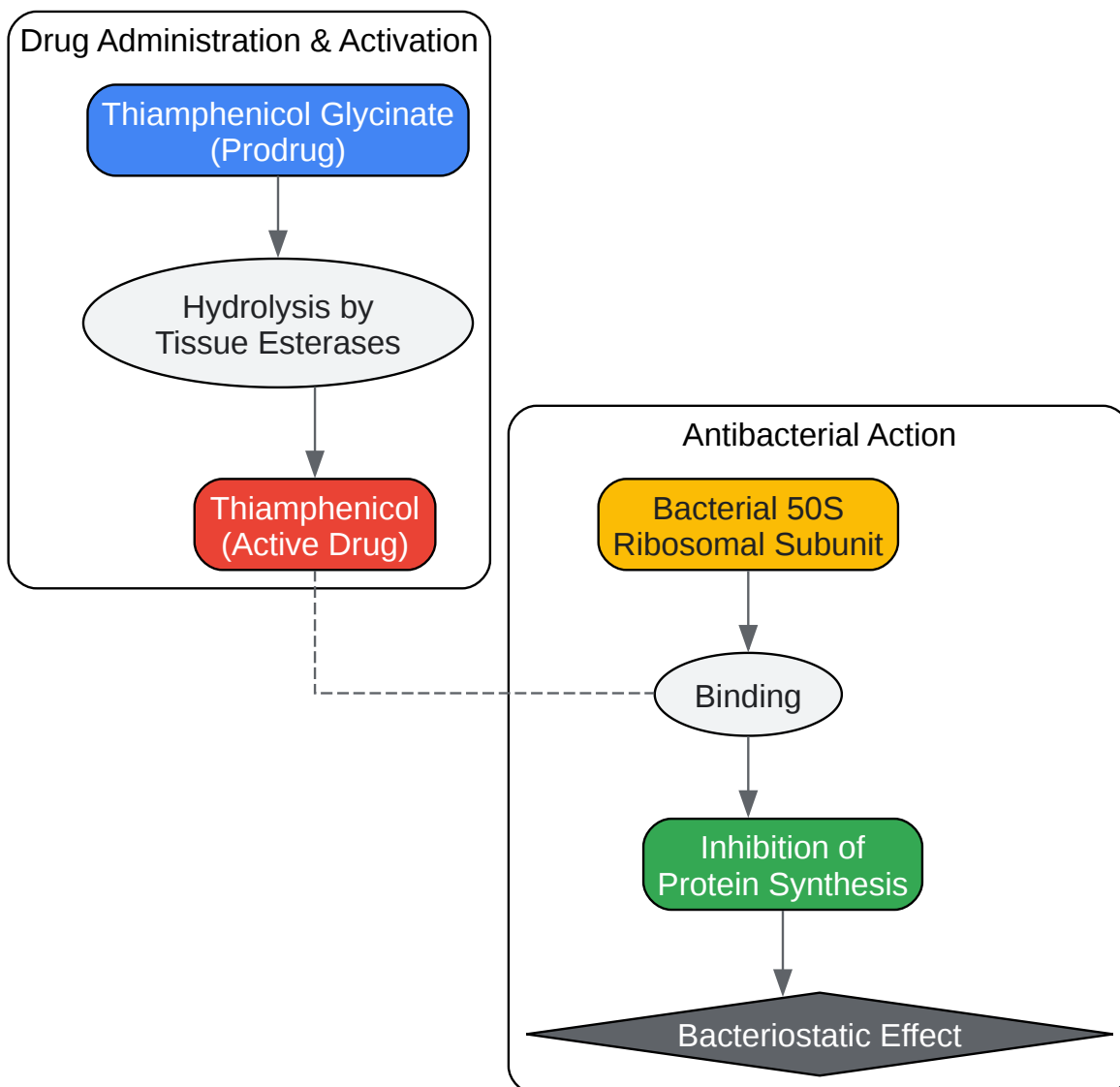
- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses.
- Handle **Thiamphenicol glycinate** hydrochloride powder in a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

Procedure:

- **Calculate Required Mass:** Determine the mass of **Thiamphenicol glycinate** hydrochloride powder needed to achieve the desired concentration and volume.
 - Formula: $\text{Mass (mg)} = \text{Desired Concentration (mg/mL)} \times \text{Final Volume (mL)}$
 - Example (for 10 mL of 10 mg/mL stock): $10 \text{ mg/mL} \times 10 \text{ mL} = 100 \text{ mg}$
- **Weighing:** Accurately weigh the calculated mass of the powder using an analytical balance and transfer it to a sterile conical tube.
- **Dissolution:**

- Under a laminar flow hood, add the required volume of DMSO to the tube containing the powder.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.[\[6\]](#)
- Sterilization (Optional but Recommended):
 - To ensure the sterility of the stock solution for cell culture experiments, filter it through a 0.22 μ m syringe filter into a new sterile tube.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile cryovials to prevent repeated freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, date, and initials.
 - Store the aliquots at the recommended temperature (see Section 4).





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